

Standard operating procedure for handling Acid Yellow 199 in the lab.

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B15553251

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Standard Operating Procedure for Handling Acid Yellow 199 in the Lab

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling and use of **Acid Yellow 199** in a laboratory setting. It includes essential safety protocols, experimental procedures, and waste disposal guidelines to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Introduction to Acid Yellow 199

Acid Yellow 199 is a single azo dye used in various industrial applications, including the dyeing of nylon and wool.^{[1][2][3]} In a research context, its properties as a colored compound may be explored in staining protocols and other analytical applications. It is an orange powder that is soluble in water.^{[1][2]} As with all azo dyes, it is crucial to handle **Acid Yellow 199** with care due to potential health risks.^[4]

Hazard Identification and Safety Precautions

2.1. Potential Hazards:

- Skin and Eye Irritation: May cause irritation upon contact with skin and eyes.^[5]

- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.[5]
- Ingestion: Harmful if swallowed, potentially causing gastrointestinal irritation.[5]
- Allergic Skin Reaction: May cause an allergic skin reaction.[6]
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.[6]

2.2. Safety Precautions:

- Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[5][7]
- Avoid generating dust during handling.[5]
- Wash hands thoroughly after handling the substance.[5]
- Ensure that an eyewash station and safety shower are readily accessible.[5][7]

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **Acid Yellow 199**:

- Eye Protection: Chemical safety goggles are mandatory.[5][8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.[5][8]
- Body Protection: A lab coat must be worn.[8]
- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved respirator is recommended.[5]

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	<chem>C19H15N4NaO6S</chem>	[5]
Molecular Weight	450.40 g/mol	[5]
CAS Number	70865-20-2	[5]
Appearance	Yellow/Orange Powder	[5]
Odor	Odorless	[5]

Experimental Protocols

Preparation of a 1% (w/v) Stock Solution

This protocol describes the preparation of a 1% (w/v) stock solution of **Acid Yellow 199**, which can be used for various staining applications.

Materials:

- **Acid Yellow 199** powder
- Deionized water
- 50 mL conical tube
- Magnetic stirrer and stir bar
- Weighing paper
- Spatula
- Analytical balance

Procedure:

- Place a piece of weighing paper on the analytical balance and tare.
- Carefully weigh 0.5 g of **Acid Yellow 199** powder using a spatula.

- Transfer the powder to a 50 mL conical tube.
- Add a magnetic stir bar to the tube.
- Add approximately 40 mL of deionized water to the tube.
- Place the tube on a magnetic stirrer and stir until the powder is completely dissolved.
- Once dissolved, bring the final volume to 50 mL with deionized water.
- Label the tube clearly with the chemical name, concentration, and date of preparation.

Hypothetical Protocol: Staining of Fixed Fibroblast Cells

This protocol provides a hypothetical application for staining the cytoplasm of fixed fibroblast cells for microscopic analysis.

Materials:

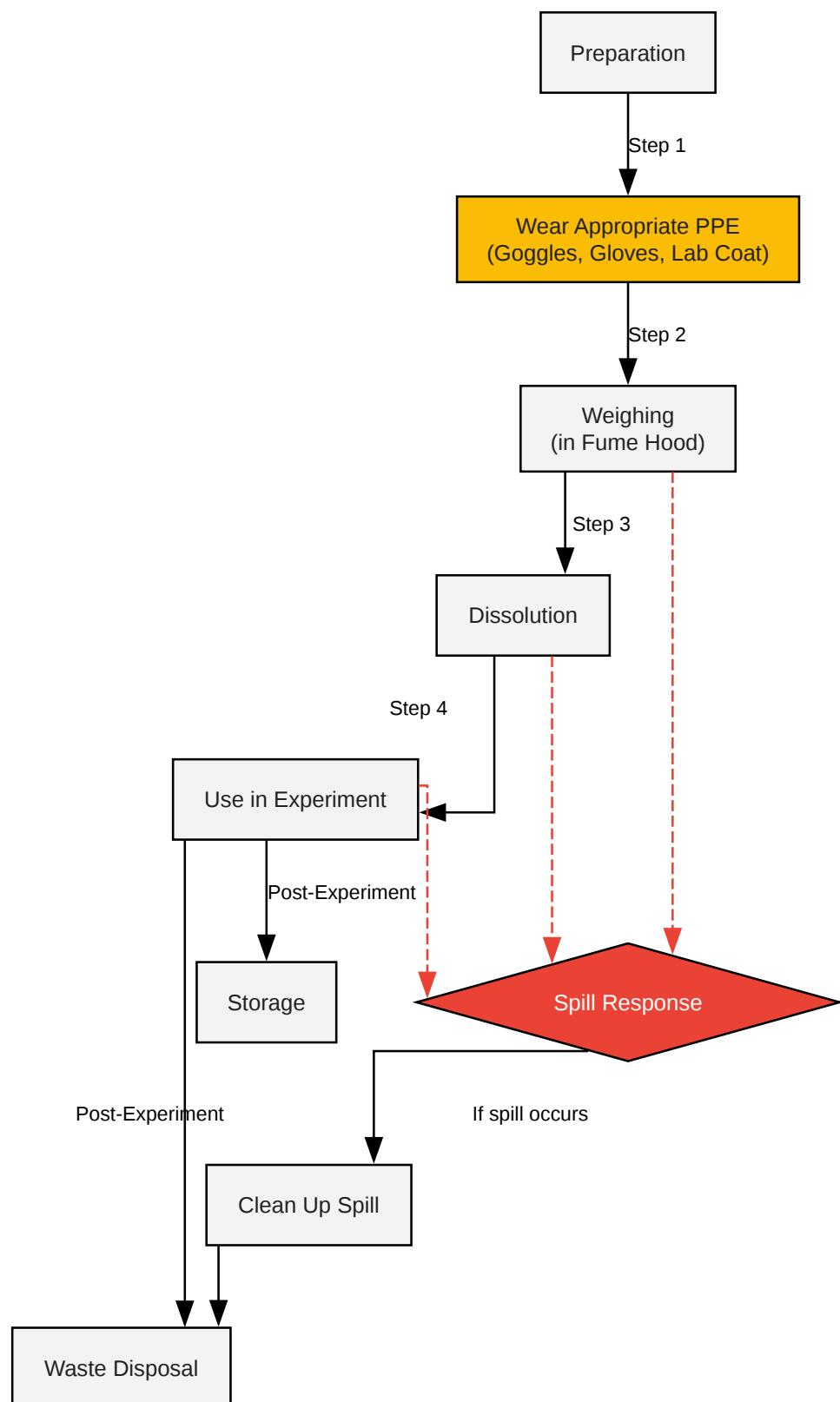
- Fixed fibroblast cells on coverslips
- 1% (w/v) **Acid Yellow 199** stock solution
- Phosphate-buffered saline (PBS)
- Distilled water
- Mounting medium
- Microscope slides
- Forceps

Procedure:

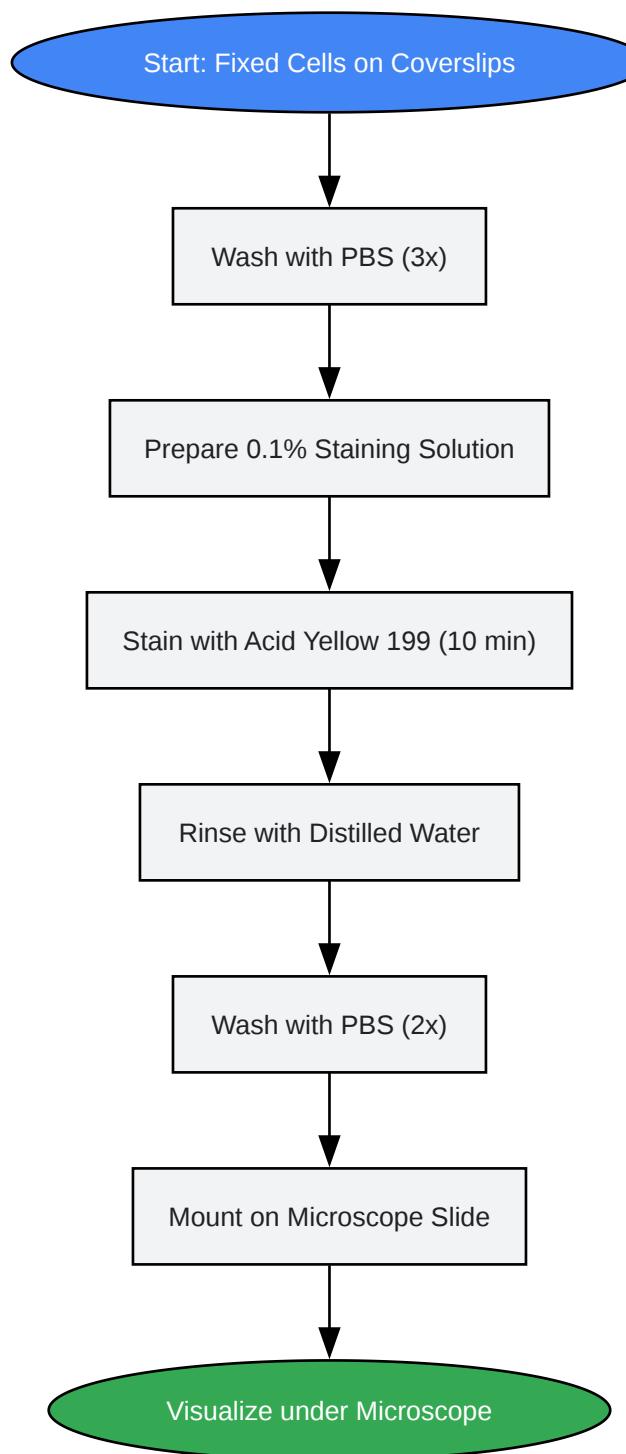
- Wash the fixed cells on coverslips three times with PBS for 5 minutes each.
- Dilute the 1% **Acid Yellow 199** stock solution to 0.1% with distilled water.

- Immerse the coverslips in the 0.1% **Acid Yellow 199** solution for 10 minutes at room temperature.
- Briefly rinse the coverslips in distilled water to remove excess stain.
- Wash the coverslips twice with PBS for 5 minutes each.
- Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Allow the mounting medium to solidify.
- Visualize the stained cells under a microscope.

Workflow Diagrams

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Caption: Workflow for the safe handling of **Acid Yellow 199**.

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Caption: Experimental workflow for staining fixed cells with **Acid Yellow 199**.

Storage and Disposal

7.1. Storage:

- Store **Acid Yellow 199** in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents.[5]
- Store acids separately from bases and other reactive chemicals.[7]

7.2. Waste Disposal:

- All waste containing **Acid Yellow 199** must be disposed of as hazardous chemical waste.
- Consult your institution's environmental health and safety (EHS) guidelines for specific disposal procedures.[5]
- Do not dispose of **Acid Yellow 199** down the drain, as it is harmful to aquatic life.[6]
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[9]

Emergency Procedures

8.1. Spills:

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand).
 - Carefully sweep up the absorbed material and place it in a sealed container for hazardous waste disposal.[5]
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory and alert others in the vicinity.

- Contact your institution's EHS or emergency response team immediately.[10]

8.2. Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5]
- Ingestion: If the person is conscious, provide 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[5]

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